

CAS number for Copper(II) formate tetrahydrate

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Compound of Interest

| | |
|----------------|---------------------------------|
| Compound Name: | Copper(II) formate tetrahydrate |
| CAS No.: | 5893-61-8 |
| Cat. No.: | B1599912 |

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An In-depth Technical Guide to **Copper(II) Formate Tetrahydrate**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **Copper(II) Formate Tetrahydrate**, tailored for researchers, scientists, and professionals in drug development and materials science. We will delve into its fundamental properties, synthesis methodologies, thermal characteristics, and key applications, grounding the discussion in established scientific principles and field-proven insights.

Core Chemical Identity and Properties

Copper(II) formate tetrahydrate is an inorganic compound, specifically the copper(II) salt of formic acid, which crystallizes with four molecules of water.^[1] Its distinct properties make it a valuable precursor and agent in various chemical processes.

Primary Identifiers

The compound is unequivocally identified by the following standard codes and nomenclature:

- CAS Number: 5893-61-8^{[2][3][4][5][6]}

- IUPAC Name: copper;diformate;tetrahydrate[2][5]
- Synonyms: Cupric formate tetrahydrate, Copper diformate tetrahydrate[4][5]
- Molecular Formula: $(\text{HCO}_2)_2\text{Cu}\cdot 4\text{H}_2\text{O}$ or $\text{C}_2\text{H}_{10}\text{CuO}_8$ [2][5]
- Molecular Weight: 225.64 g/mol [2][5]

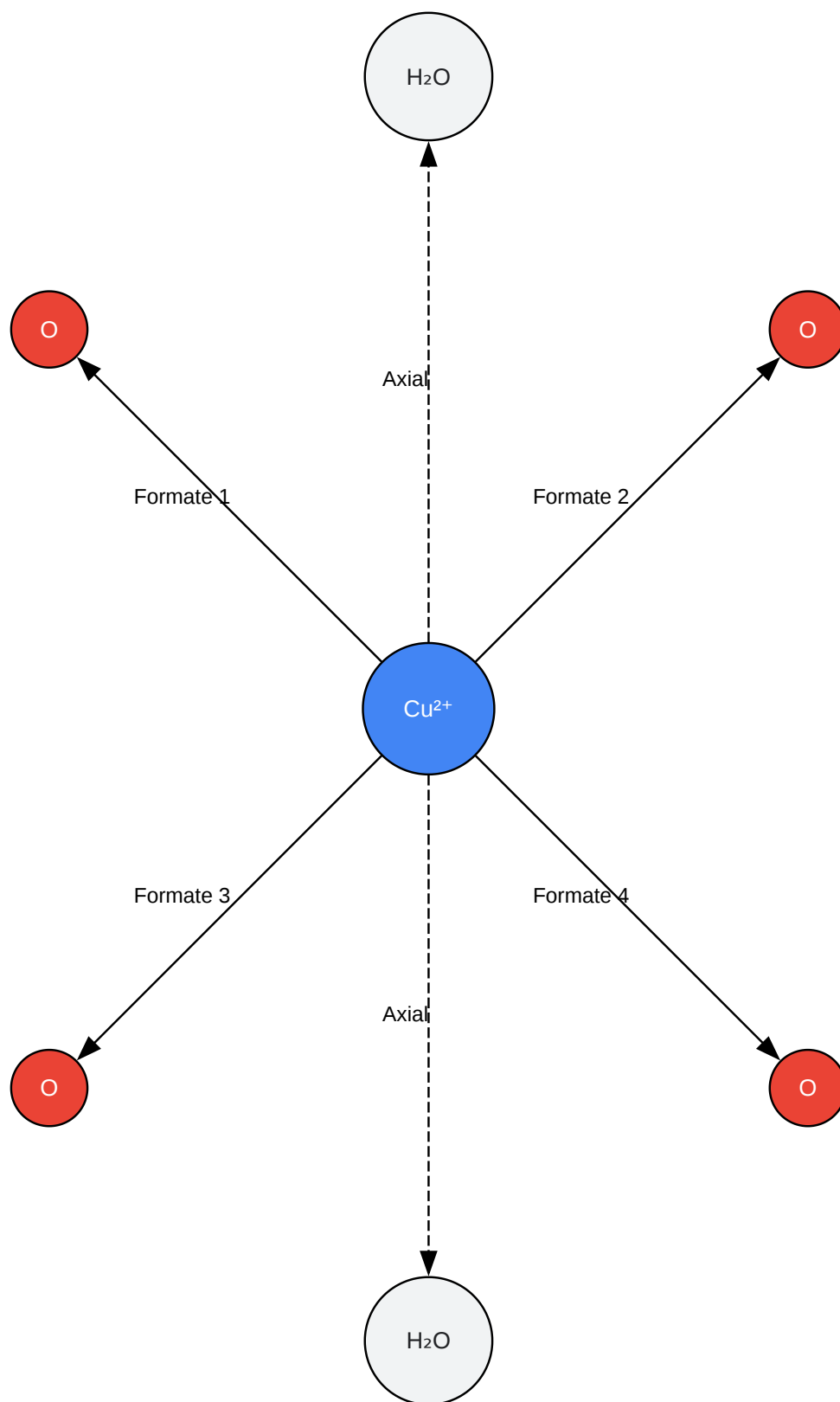
Physicochemical Properties

The key physical and chemical characteristics of **Copper(II) formate tetrahydrate** are summarized below. These properties are critical for its handling, storage, and application.

| Property | Value | Source(s) |
|----------------------------|--|-----------|
| Appearance | Blue-green or blue monoclinic crystalline powder | [2][3][6] |
| Density | 1.81 - 1.83 g/cm ³ | [2][3][6] |
| Crystal System | Monoclinic | [1][7] |
| Decomposition Point | ~45 °C (for tetrahydrate) | [1] |
| Water Solubility | 125 g/L at 20°C | [2][3][4] |
| Alcohol Solubility | Very slightly soluble | [3][4] |
| Organic Solvent Solubility | Practically insoluble | [3][4][6] |

Structural Characteristics

The crystal structure of **Copper(II) formate tetrahydrate** has been determined through X-ray and neutron diffraction studies. In its solid state, each copper(II) ion is coordinated by four oxygen atoms from four distinct formate ions in a nearly square planar arrangement.[7] Two water molecules occupy the axial positions at a greater distance, completing a distorted octahedral geometry.[7] This coordination environment is fundamental to its chemical behavior and thermal stability.



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Caption: Simplified coordination sphere of the Cu^{2+} ion.

Synthesis and Safe Handling

The synthesis of **Copper(II) formate tetrahydrate** can be achieved through several reliable methods. The choice of protocol often depends on the available starting materials, desired purity, and scale of production.

Experimental Protocol: Synthesis from Copper(II) Carbonate

This common laboratory method relies on the acid-base reaction between a copper(II) source and formic acid. The use of copper(II) hydroxycarbonate is advantageous due to its reactivity and the benign byproducts (water and carbon dioxide).

Step-by-Step Methodology:

- **Reagent Preparation:** Measure a stoichiometric amount of formic acid (e.g., 85% aqueous solution).
- **Reaction:** In a fume hood, slowly add small portions of copper(II) hydroxycarbonate ($\text{Cu}_2\text{CO}_3(\text{OH})_2$) powder to the formic acid solution with constant stirring. The rationale for gradual addition is to control the effervescence caused by the release of CO_2 gas.^[1]
Chemical Equation: $4\text{HCOOH} + \text{Cu}_2\text{CO}_3(\text{OH})_2 \rightarrow 2\text{Cu}(\text{HCOO})_2 + 3\text{H}_2\text{O} + \text{CO}_2\uparrow$ ^[1]
- **Completion:** Continue adding the copper precursor until the evolution of carbon dioxide ceases and a clear, blue solution is formed. A slight excess of the copper source ensures all the formic acid is consumed.
- **Filtration:** Filter the resulting solution to remove any unreacted copper carbonate or other solid impurities.
- **Crystallization:** Transfer the clear blue filtrate to a shallow dish or beaker. Allow the solvent to evaporate slowly at room temperature. Bright blue crystals of **Copper(II) formate tetrahydrate** will form as the solution becomes supersaturated.
- **Isolation:** Decant the mother liquor and collect the crystals. They can be gently dried between filter papers. Avoid aggressive heating, as the tetrahydrate decomposes at a relatively low temperature ($\sim 45\text{ }^\circ\text{C}$).^[1]

Caption: Workflow for laboratory synthesis of **Copper(II) formate tetrahydrate**.

Alternative Synthesis Routes

- From Copper(II) Nitrate: A method involving the reaction of copper(II) nitrate trihydrate ($\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$) with formic acid has also been developed.[8] The ratio of reactants and the concentration of formic acid are critical parameters for selectively crystallizing the desired hydrate.[8]
- Industrial Process: An industrial method involves the hydrolysis of methyl formate in the presence of copper carbonate.[9] This process is cost-effective as it avoids the direct use of purified formic acid.[9]

Safety, Handling, and Storage

Copper(II) formate tetrahydrate requires careful handling due to its potential health and environmental hazards.

- Hazard Identification: It is classified as harmful if swallowed and causes skin and serious eye irritation.[5] It may also cause respiratory irritation.[5]
- Precautionary Measures: When handling the compound, use appropriate personal protective equipment (PPE), including gloves and safety glasses. Work in a well-ventilated area or a fume hood to avoid inhaling dust.[5]
- Storage: Store the compound in a tightly closed container in a cool, dry, and well-ventilated place.[4] It should be stored under an inert atmosphere at room temperature, away from strong oxidizing agents and bases.[4]

Thermal Decomposition Pathway

The thermal decomposition of Copper(II) formate is a critical process, particularly for its application in materials science as a precursor to metallic copper.

Decomposition Mechanism

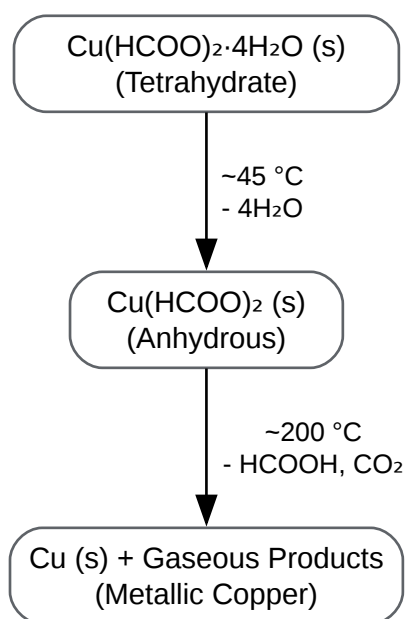
The decomposition occurs in distinct stages. The tetrahydrate is not very stable and begins to lose its water of hydration at temperatures around 45 °C.[1] The resulting anhydrous Copper(II)

formate is more stable but decomposes upon further heating to approximately 200 °C.[1][10]
[11]

The key mechanistic insight is that the decomposition of the anhydrous form is a redox reaction. The formate ion acts as an internal reducing agent, leading to the formation of metallic copper, carbon dioxide, and formic acid.[10][12]

- Step 1 (Dehydration): $\text{Cu}(\text{HCOO})_2 \cdot 4\text{H}_2\text{O}(\text{s}) \rightarrow \text{Cu}(\text{HCOO})_2(\text{s}) + 4\text{H}_2\text{O}(\text{g})$
- Step 2 (Decomposition): $\text{Cu}(\text{HCOO})_2(\text{s}) \rightarrow \text{Cu}(\text{s}) + \text{HCOOH}(\text{g}) + \text{CO}_2(\text{g})$ [10]

This low-temperature route to metallic copper is highly advantageous, especially for creating conductive copper patterns on heat-sensitive substrates in printed electronics.[11]



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Caption: Thermal decomposition pathway of **Copper(II) formate tetrahydrate**.

Scientific and Industrial Applications

The unique chemical properties of **Copper(II) formate tetrahydrate** enable its use in several specialized fields.

- Precursor for Conductive Inks: The most significant application is as a precursor for producing copper nanoparticles and self-reducing molecular inks.[\[11\]](#) Its ability to decompose cleanly into conductive metallic copper at low temperatures makes it ideal for flexible and printed electronics.[\[11\]](#)[\[13\]](#)
- Antibacterial Agent: It is effectively employed as an antibacterial agent, particularly in the treatment of cellulose-based materials.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Catalysis: Copper formates are investigated for their catalytic activity in various organic reactions. The decomposition process itself is relevant to understanding copper-based catalysts used for processes like carbon dioxide activation.[\[12\]](#)
- Crystal Growing: Due to its ability to form well-defined, brightly colored crystals from aqueous solutions, it is a popular compound for crystal growing experiments in educational and hobbyist settings.[\[1\]](#)

Conclusion

Copper(II) formate tetrahydrate, identified by CAS number 5893-61-8, is a compound of significant scientific and technical interest. Its well-defined structure, accessible synthesis routes, and, most importantly, its clean, low-temperature thermal decomposition to metallic copper position it as a critical material in the advancement of printed electronics and nanotechnology. Understanding its physicochemical properties, synthesis protocols, and handling requirements is essential for its safe and effective application in research and industry.

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